

An In-depth Technical Guide to Biotin-PEG7-thiourea: Principles and Applications

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Compound of Interest

Compound Name: Biotin-PEG7-thiourea

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For Researchers, Scientists, and Drug Development Professionals

Introduction to Biotin-PEG7-thiourea

Biotin-PEG7-thiourea is a specialized chemical reagent designed for the biotinylation of molecules of interest, primarily proteins, peptides, and other biomolecules.^{[1][2]} It features three key components: a biotin moiety for high-affinity binding to streptavidin and avidin, a polyethylene glycol (PEG) spacer arm, and a thiourea reactive group for covalent attachment to target molecules.^{[1][2][3]} This combination of features makes it a valuable tool in various biotechnological and pharmaceutical research applications, including immunoassays, affinity chromatography, and the development of targeted therapeutics like Proteolysis Targeting Chimeras (PROTACs).

The biotin group serves as a powerful affinity tag, allowing for the detection, purification, and immobilization of the labeled molecule with exceptional specificity. The PEG7 spacer, a hydrophilic chain of seven repeating ethylene glycol units, enhances the solubility of the conjugate and reduces steric hindrance, which can be crucial for maintaining the biological activity of the labeled molecule and facilitating its interaction with streptavidin. The thiourea group provides a means to form a stable covalent bond with primary amines on the target molecule.

Physicochemical Properties and Handling

A clear understanding of the physical and chemical properties of **Biotin-PEG7-thiourea** is essential for its effective use.

Property	Value	Reference
Chemical Formula	C27H51N5O9S2	
Molecular Weight	653.9 g/mol	
Purity	Typically ≥98%	
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, DMF, and other organic solvents. Limited solubility in aqueous buffers.	
Storage	Store at -20°C for long-term stability.	

Note: It is recommended to prepare fresh solutions of **Biotin-PEG7-thiourea** in an appropriate anhydrous solvent immediately before use to minimize hydrolysis.

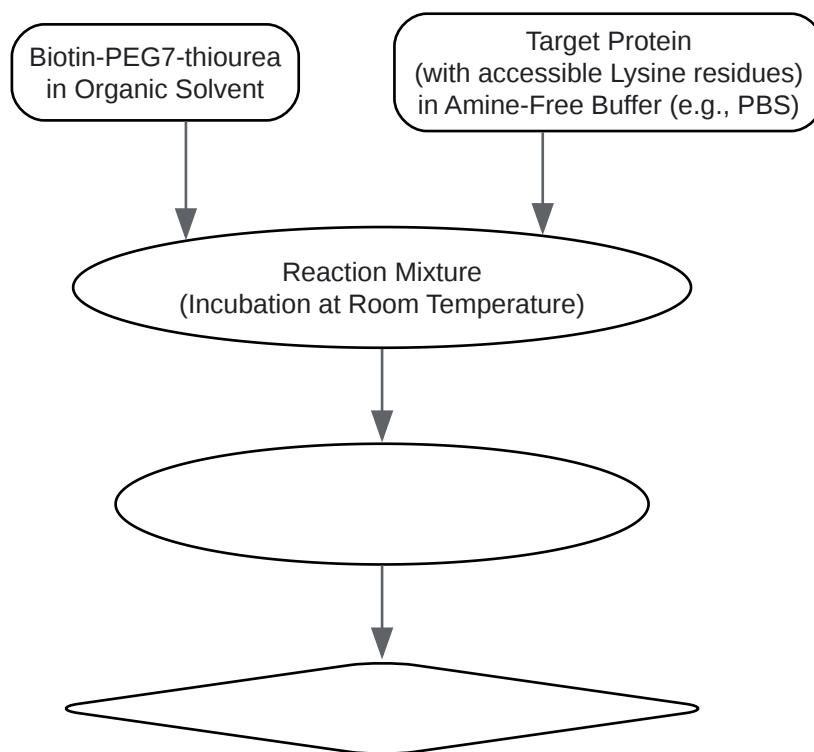
Core Applications and Principles

The primary application of **Biotin-PEG7-thiourea** lies in bioconjugation, the process of covalently linking two molecules. In this case, it is the attachment of a biotin tag to a target biomolecule.

Biotinylation of Proteins and Peptides

Biotin-PEG7-thiourea reacts with primary amine groups (-NH₂) present on the side chains of lysine residues and the N-terminus of proteins and peptides. This reaction forms a stable thiourea linkage.

Reaction Workflow:



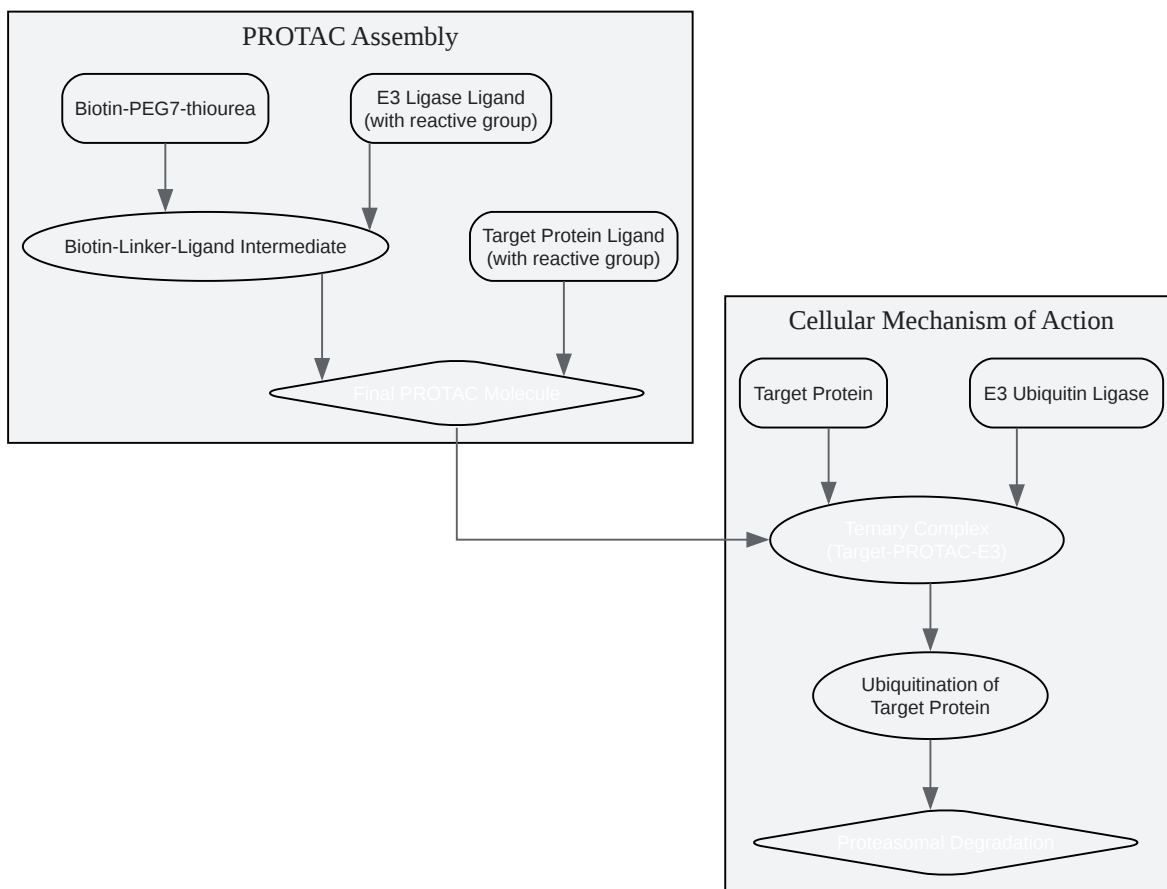
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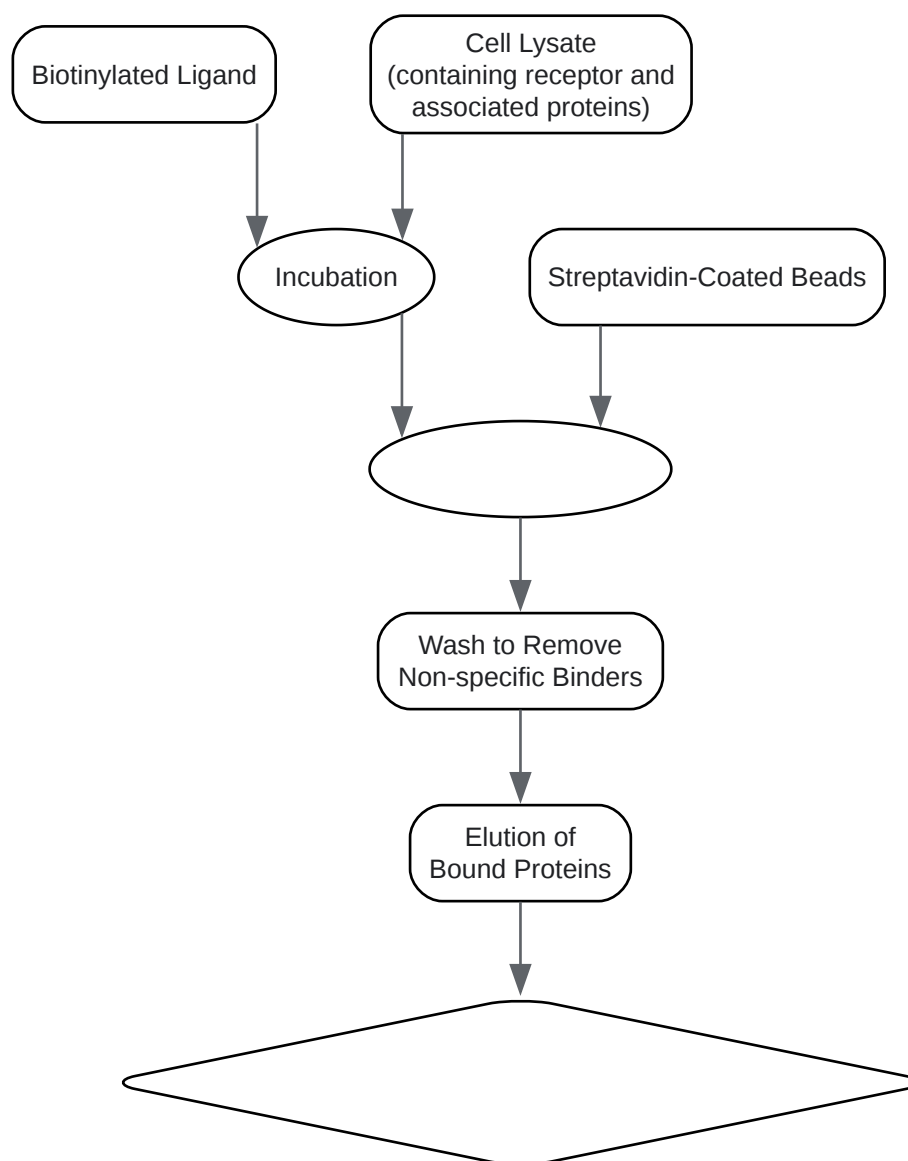
Caption: General workflow for protein biotinylation using **Biotin-PEG7-thiourea**.

Application in PROTAC Synthesis

PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its degradation. **Biotin-PEG7-thiourea** can be used as a linker in the synthesis of PROTACs, where the biotin serves as a versatile handle for purification or detection of the final compound.

PROTAC Synthesis Workflow:





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References

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